

# ZK824190 hydrochloride stability in DMSO stock solutions

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## Compound of Interest

Compound Name: ZK824190 hydrochloride

Cat. No.: B10829437

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## Technical Support Center: ZK824190 Hydrochloride

This technical support center provides guidance on the stability, storage, and handling of **ZK824190 hydrochloride** stock solutions in DMSO for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1: What is the recommended solvent for preparing stock solutions of ZK824190 hydrochloride?**

For in vitro experiments, Dimethyl Sulfoxide (DMSO) is a common solvent for **ZK824190 hydrochloride**. It has a high solubility of 100 mg/mL (221.80 mM) in DMSO; however, the use of an ultrasonic bath may be necessary to achieve complete dissolution.<sup>[1]</sup> It is crucial to use newly opened, anhydrous DMSO, as its hygroscopic nature can significantly impact the solubility of the compound.<sup>[1]</sup>

**Q2: What are the recommended storage conditions for ZK824190 hydrochloride stock solutions in DMSO?**

For optimal stability, it is recommended to aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles.<sup>[1]</sup> Based on supplier recommendations, the following

storage conditions should be observed:

- -80°C: Stable for up to 6 months.[\[1\]](#)
- -20°C: Stable for up to 1 month.[\[1\]](#)

All stock solutions should be protected from light.[\[1\]](#)

Q3: My **ZK824190 hydrochloride** solution in DMSO appears to have precipitated. What should I do?

If precipitation or phase separation occurs, you can gently warm the solution and/or use sonication to aid in redissolving the compound.[\[1\]](#) To prevent precipitation, ensure you are not exceeding the solubility limit and are using high-purity, anhydrous DMSO.

Q4: Can I store my **ZK824190 hydrochloride** DMSO stock solution at room temperature or 4°C?

Long-term storage at room temperature or 4°C is not recommended due to the potential for degradation. For short-term use, keeping the solution on ice is advisable. For anything longer than a few hours, it is best to adhere to the recommended storage temperatures of -20°C or -80°C.

## Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Compound Precipitation	- Solution concentration exceeds solubility limit.- Temperature fluctuations.- Use of wet or low-purity DMSO.	- Gently warm and sonicate the solution to redissolve.- Prepare a new stock solution at a lower concentration.- Use fresh, high-purity, anhydrous DMSO.- Aliquot stock solutions to avoid freeze-thaw cycles.
Inconsistent Experimental Results	- Degradation of the compound due to improper storage.- Inaccurate concentration due to solvent evaporation or water absorption by DMSO.	- Prepare fresh stock solutions from solid compound.- Ensure proper storage conditions (-20°C or -80°C, protected from light).- Use tightly sealed vials to store stock solutions.
Difficulty Dissolving the Compound	- Compound may require energy to fully dissolve.- Hygroscopic DMSO may have absorbed water, reducing solubility.	- Use an ultrasonic bath to aid dissolution.- Gentle warming of the solution can also help.- Always use new, anhydrous DMSO for preparing stock solutions. <a href="#">[1]</a>

## Stability Data

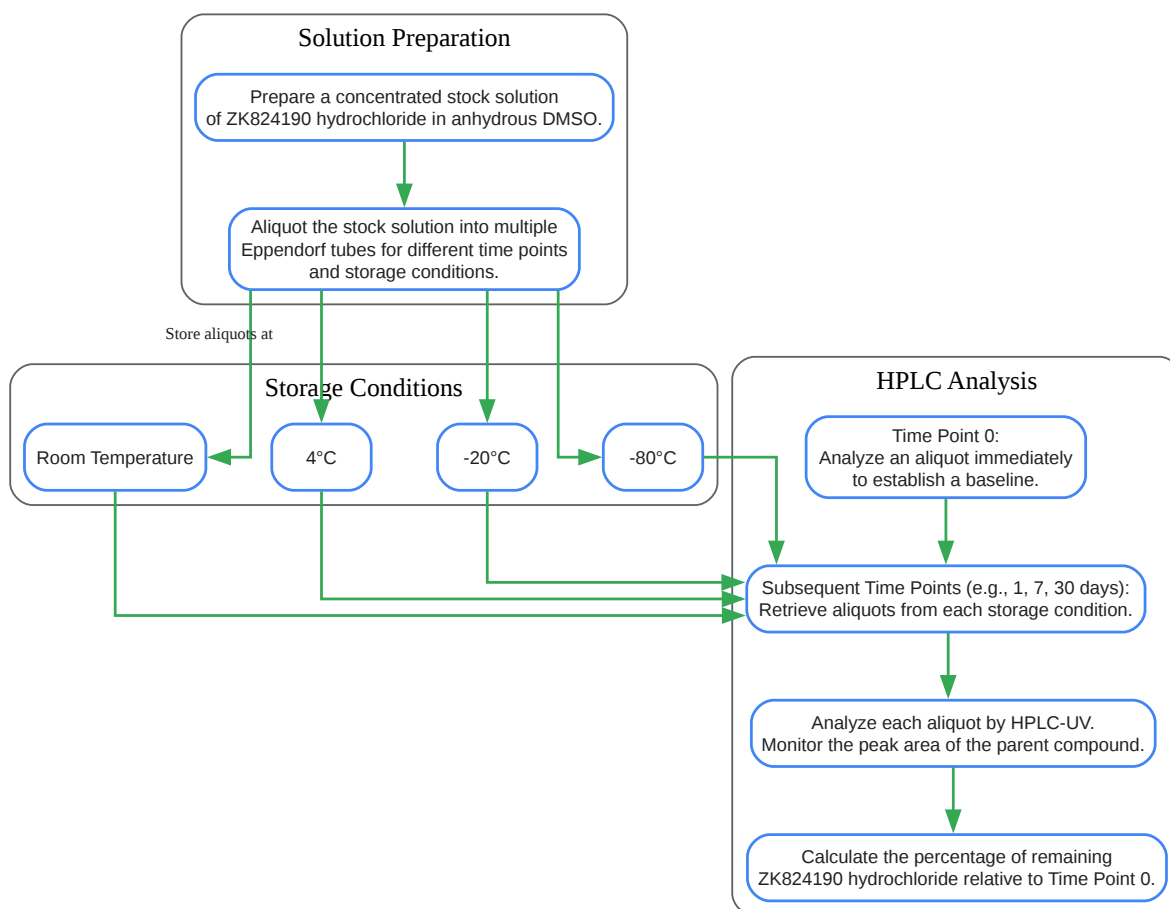
While specific quantitative stability data for **ZK824190 hydrochloride** in DMSO is not publicly available, the following table summarizes the recommended storage conditions based on supplier information to ensure stability.

Storage Temperature	Recommended Storage Duration	Important Considerations
-80°C	Up to 6 months[1]	Protect from light.[1]
-20°C	Up to 1 month[1]	Protect from light.[1]
4°C	Not Recommended for Long-Term Storage	Use for short-term handling only.
Room Temperature	Not Recommended	Significant degradation may occur.

## Experimental Protocols

### General Protocol for Assessing the Stability of ZK824190 Hydrochloride in DMSO

This protocol outlines a general method using High-Performance Liquid Chromatography (HPLC) to assess the stability of **ZK824190 hydrochloride** in a DMSO stock solution over time.



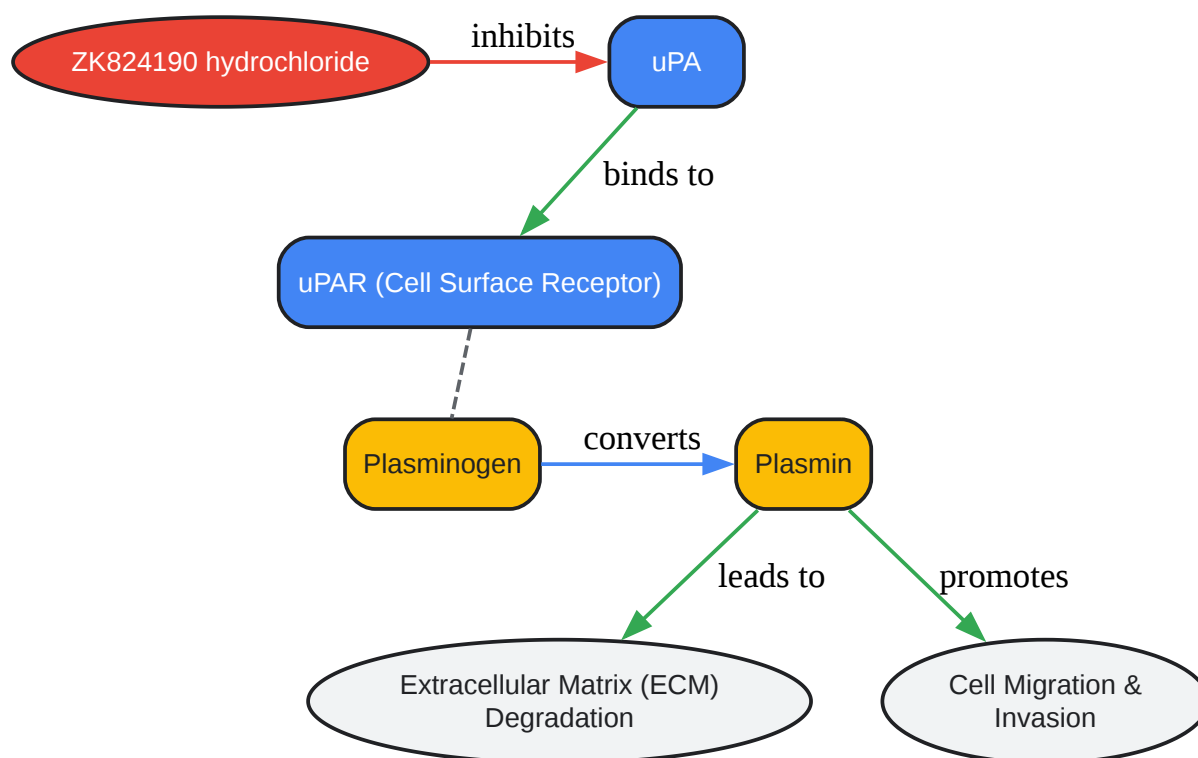
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Caption: Workflow for assessing the stability of **ZK824190 hydrochloride** in DMSO.

## Signaling Pathway

**ZK824190 hydrochloride** is an inhibitor of urokinase-type plasminogen activator (uPA). The uPA system is involved in various physiological and pathological processes, including

fibrinolysis, cell migration, and tissue remodeling.



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Caption: Simplified uPA signaling pathway inhibited by **ZK824190 hydrochloride**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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